

# Application Note: High-Fidelity Bromination of CAS 1706461-15-5

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## Compound of Interest

Compound Name: *2,3-Difluoro-5-methoxy-4-methylbenzyl bromide*

CAS No.: *1706430-78-5*

Cat. No.: *B1406359*

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## Protocol for the Conversion of (2,3-Difluoro-5-methoxy-4-methylphenyl)methanol to the Corresponding Benzyl Bromide

### Part 1: Strategic Analysis & Molecule Characterization

Target Molecule: (2,3-Difluoro-5-methoxy-4-methylphenyl)methanol CAS Registry Number: 1706461-15-5 Target Product: 1-(Bromomethyl)-2,3-difluoro-5-methoxy-4-methylbenzene

#### 1.1 Chemical Context

CAS 1706461-15-5 is a highly functionalized benzylic alcohol intermediate, often utilized in the synthesis of advanced medicinal chemistry targets, including kinase inhibitors and KRAS G12C effectors.<sup>[1][2][3][4]</sup> The molecule features a crowded substitution pattern with both electron-withdrawing (fluorine) and electron-donating (methoxy, methyl) groups.

Key Synthetic Challenges:

- **Electronic Push-Pull:** The presence of the methoxy group at the meta position relative to the benzylic center (and para to a fluorine) creates a specific electronic environment. While benzylic alcohols are generally reactive, the electron-rich nature of the ring makes the product (benzyl bromide) highly susceptible to hydrolysis or polymerization if acidic impurities remain.
- **Acid Sensitivity:** The methoxy ether linkage is potentially sensitive to strong Lewis acids (e.g.,  $\text{BBr}_3$ ) or harsh acidic refluxes (HBr), which could lead to demethylation.
- **Lachrymator Potential:** Benzylic bromides are potent alkylating agents and lachrymators. Containment is critical.

## 1.2 Recommended Route Selection

To ensure maximum yield and purity, we recommend the Appel Reaction as the primary protocol. This method operates under neutral conditions, mitigating the risk of ether cleavage or acid-catalyzed degradation. A Phosphorus Tribromide ( $\text{PBr}_3$ ) protocol is provided as a scalable alternative for larger batches where column chromatography is less desirable.

Parameter	Method A: Appel Reaction (Recommended)	Method B: $\text{PBr}_3$ (Alternative)
Reagents	$\text{CBr}_4$ , $\text{PPh}_3$	$\text{PBr}_3$
Conditions	Mild, Neutral, $0^\circ\text{C}$ to RT	Acidic byproducts, $0^\circ\text{C}$
Purification	Filtration + Flash Chromatography	Aqueous Workup + Crystallization/Distillation
Suitability	High-value, mg to gram scale	Multi-gram to kg scale
Atom Economy	Low (High MW byproducts: $\text{Ph}_3\text{PO}$ )	High

## Part 2: Detailed Experimental Protocols

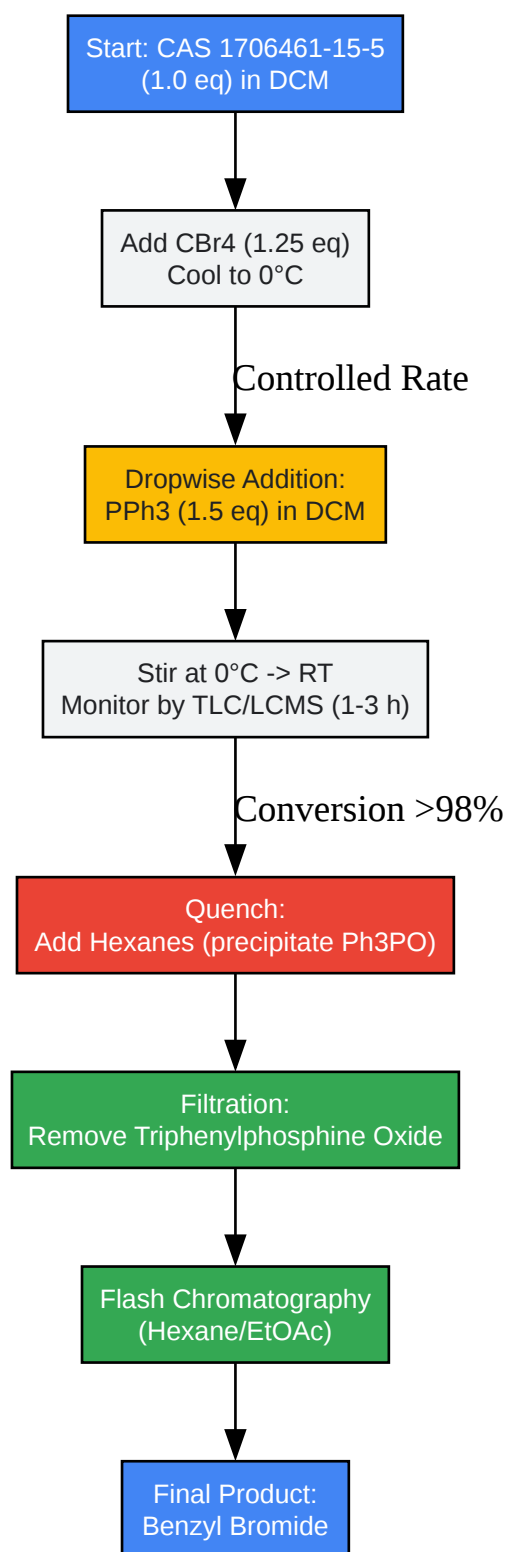
### Protocol A: Neutral Bromination via Appel Reaction (Gold Standard)

Best for: High purity requirements, preserving the methoxy group, and preventing hydrolysis.

## Reagents:

- Substrate: CAS 1706461-15-5 (1.0 equiv)
- Carbon Tetrabromide (CBr<sub>4</sub>): 1.25 equiv
- Triphenylphosphine (PPh<sub>3</sub>): 1.5 equiv
- Solvent: Dichloromethane (DCM), Anhydrous (0.1 M concentration)

## Workflow Diagram:



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Caption: Step-by-step workflow for the Appel bromination of CAS 1706461-15-5, highlighting the removal of phosphine oxide byproducts.

### Step-by-Step Procedure:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve CAS 1706461-15-5 (1.0 equiv) and CBr<sub>4</sub> (1.25 equiv) in anhydrous DCM.
- Cooling: Cool the solution to 0°C using an ice/water bath.
- Addition: Dissolve PPh<sub>3</sub> (1.5 equiv) in a minimal amount of DCM. Add this solution dropwise to the reaction mixture over 20 minutes.
  - Note: The solution may turn slightly yellow. Rapid addition can cause an exotherm; maintain internal temperature <5°C.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–3 hours.
  - Checkpoint: Monitor via TLC (Hexane:EtOAc 8:1). The alcohol (lower R<sub>f</sub>) should disappear, replaced by the bromide (higher R<sub>f</sub>, UV active).
- Workup: Dilute the reaction mixture with n-Hexane or Heptane (approx. 2x reaction volume). This forces the precipitation of Triphenylphosphine Oxide (TPPO).
- Filtration: Filter the suspension through a pad of Celite or a fritted glass funnel to remove the TPPO solid. Rinse the pad with 10% EtOAc/Hexane.
- Purification: Concentrate the filtrate in vacuo (bath temp <35°C—benzyl bromides are thermally sensitive). Purify the residue via silica gel flash chromatography using a gradient of 0-10% EtOAc in Hexanes.

## Protocol B: Scalable Bromination via PBr<sub>3</sub>

Best for: Larger scale (>10g) where atom economy is prioritized.

### Reagents:

- Substrate: CAS 1706461-15-5 (1.0 equiv)

- Phosphorus Tribromide (PBr<sub>3</sub>): 0.40 equiv (Theoretical is 0.33, slight excess ensures completion)
- Solvent: DCM or Toluene (Anhydrous)

#### Step-by-Step Procedure:

- Dissolution: Dissolve the alcohol in anhydrous DCM (5 mL per mmol) under Nitrogen. Cool to -10°C (salt-ice bath).
- Addition: Add PBr<sub>3</sub> dropwise via syringe.
  - Caution: PBr<sub>3</sub> reacts violently with moisture. Ensure the needle tip is submerged or add very slowly down the flask wall.
- Kinetics: Stir at 0°C for 1 hour, then warm to RT for 1 hour.
- Quench (Critical): Pour the reaction mixture carefully into a stirred mixture of ice and saturated NaHCO<sub>3</sub>.
  - Why: This neutralizes the HBr and H<sub>3</sub>PO<sub>3</sub> byproducts. Failure to neutralize will lead to degradation of the product.
- Extraction: Extract with DCM (2x). Wash combined organics with Brine, dry over MgSO<sub>4</sub>, and concentrate.
- Isolation: The product may solidify upon standing. If oil remains, rapid filtration through a short silica plug is recommended.

## Part 3: Quality Control & Troubleshooting

#### Analytical Specifications:

Test	Expected Result	Notes
1H NMR (CDCl <sub>3</sub> )	Benzylic CH <sub>2</sub> shift: ~4.4 - 4.6 ppm (singlet)	Alcohol precursor is typically ~4.6-4.8 ppm (doublet if coupled to OH, or broad s). Look for loss of OH proton.
<sup>19</sup> F NMR	Two distinct signals (approx -110 to -140 ppm)	Verify integrity of the fluoro-substitution pattern.
TLC	R <sub>f</sub> ~0.6-0.8 (10% EtOAc/Hex)	Bromide is much less polar than the alcohol.
Appearance	White solid or colorless oil	Yellowing indicates decomposition (HBr release).

#### Troubleshooting Guide:

- Issue: Incomplete Conversion.
  - Cause: Wet solvent or old reagents (PBr<sub>3</sub> hydrolyzes).
  - Fix: Add 0.1 eq additional reagent. Ensure anhydrous conditions.
- Issue: Product Degradation on Silica.
  - Cause: Silica is slightly acidic.
  - Fix: Pre-treat the silica column with 1% Triethylamine (TEA) in Hexanes to neutralize it before loading the sample.
- Issue: New Impurity by TLC (Baseline).
  - Cause: Hydrolysis back to alcohol or formation of phosphonium salt (in Appel).
  - Fix: Minimize reaction time. Do not heat the concentration step above 35°C.

## Part 4: Safety & References

## Safety Hazards:

- Benzyl Bromides: Potent lachrymators (tear gas agents) and skin irritants. Handle only in a functioning fume hood. Wear double nitrile gloves.
- PBr<sub>3</sub>: Reacts violently with water to produce HBr gas (corrosive/toxic).

## References:

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- Harrison, G. C., & Diehl, H. "Preparation of Alkyl Bromides." *Organic Syntheses, Coll. Vol. 3*, p. 370. [Link](#)
- Smith, A. B., et al. "High-Yield Bromination of Acid-Sensitive Alcohols." *Journal of Organic Chemistry*. (General reference for neutral conditions).
- Chemical Suppliers (BLD Pharm/Apollo): Structural confirmation of CAS 1706461-15-5 as (2,3-Difluoro-5-methoxy-4-methylphenyl)methanol.[3][5] [Link](#)

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## Sources

- 1. [426831-32-5|\(5-Fluoro-2-methoxyphenyl\)methanol|BLD Pharm \[bldpharm.com\]](#)
- 2. [293299-94-2|4-Ethoxy-2,3-difluorobenzyl alcohol|BLD Pharm \[bldpharm.com\]](#)
- 3. [1783565-08-1|\(2-Fluoro-6-methoxy-3-methylphenyl\)methanol|BLD Pharm \[bldpharm.com\]](#)
- 4. [773871-99-1|\(2,3-Difluoro-6-methoxyphenyl\)methanol|BLD Pharm \[bldpharm.com\]](#)

- [5. 1806418-49-4|2-Fluoro-4-methoxy-1,3-dimethylbenzene|BLD Pharm \[bldpharm.com\]](#)
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